

Operational Guide: Proper Disposal of 4-Bromophenyl Cyclohexyl Ketone[1]

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Compound of Interest

Compound Name: 4-Bromophenyl cyclohexyl ketone

CAS No.: 3277-79-0

Cat. No.: B1291080

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Executive Summary & Chemical Profile[1]

This guide mandates the specific disposal workflows for **4-Bromophenyl cyclohexyl ketone**. Unlike standard organic waste, this compound contains a halogen (bromine) substituent on the aromatic ring.[1] This structural feature dictates its classification as Halogenated Organic Waste.[1]

Failure to segregate this compound correctly does not just violate EPA regulations; it endangers downstream incineration personnel and infrastructure due to the formation of corrosive hydrogen bromide (HBr) gas during thermal destruction.[1]

Chemical Identity Table

Parameter	Detail
Chemical Name	4-Bromophenyl cyclohexyl ketone
CAS Number	3277-79-0
Molecular Formula	C ₁₃ H ₁₅ BrO
Physical State	Solid (Crystalline powder)
Primary Hazard	Skin/Eye Irritant (GHS Category 2/2A), Aquatic Toxicity
Waste Stream	HALOGENATED Organic Waste

The Science of Segregation (Why It Matters)

Expertise Insight: Many researchers default to throwing all organic solids into a single "solid waste" drum.^[1] For brominated compounds, this is a critical error.^[1]

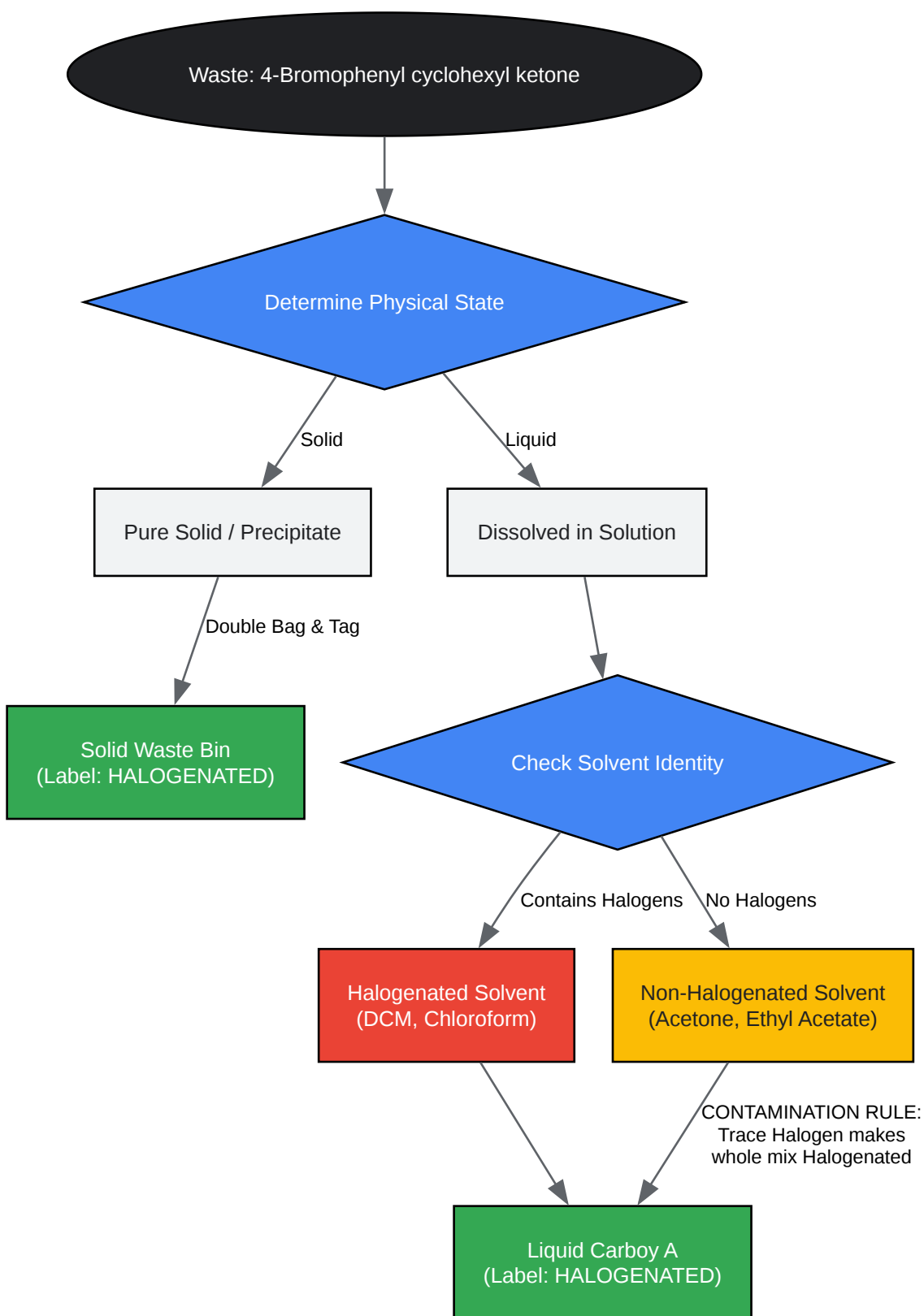
When **4-Bromophenyl cyclohexyl ketone** is incinerated, the bromine atom does not simply vanish.^[1] It reacts with hydrogen sources to form Hydrogen Bromide (HBr).^[1]

- Non-Halogenated Incinerators: Designed for Carbon, Hydrogen, and Oxygen.^{[1][2]} They lack the acid gas scrubbers required to neutralize HBr.
- The Consequence: HBr gas corrodes the incinerator's firebrick and metal stack, and if released, creates an immediate respiratory hazard.^[1]

Rule of Thumb: If the molecule contains F, Cl, Br, or I, it must enter the Halogenated waste stream.^{[1][3]}

Waste Segregation Logic

The following decision matrix illustrates the required workflow for disposing of this compound depending on its physical state (pure solid vs. reaction mixture).



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Figure 1: Decision matrix for segregating brominated organic waste. Note that adding a brominated solute to a non-halogenated solvent converts the entire mixture to "Halogenated Waste."

Step-by-Step Disposal Protocols

Protocol A: Solid Waste (Pure Compound)

Scenario: Disposing of expired reagent or solid crude product.^[1]

- Containment: Do not throw loose powder into the drum. Place the solid into a clear, sealable polyethylene bag.
- Secondary Containment: Place the sealed bag into the laboratory's designated Solid Hazardous Waste drum.
- Labeling:
 - Fill out the Hazardous Waste Tag.^{[1][4]}
 - Constituents: Write "**4-Bromophenyl cyclohexyl ketone**".
 - Hazard Checkbox: Check "Toxic" and "Irritant".^[1]
 - Critical Step: Write "CONTAINS BROMINE" or "HALOGENATED" clearly in the comments section.

Protocol B: Liquid Waste (Reaction Mixtures)

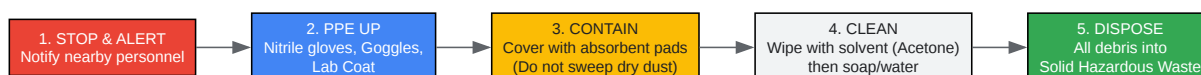
Scenario: The ketone is dissolved in Dichloromethane (DCM) or Ethyl Acetate.^[1]

- Identification: Determine if any other component in the flask is halogenated.
- The "Contamination" Rule: Even if you dissolve this compound in Acetone (non-halogenated), the presence of the Bromine atom in the solute mandates that the entire solution be treated as Halogenated Waste.^[1]
- Action: Pour into the carboy with the Green or Red tag (depending on facility color codes) designated for Halogenated Solvents.^[1]

- Prohibited: Do NOT pour into the "Organic Solvents (Non-Halogenated)" carboy. This will result in a costly re-classification of the entire 55-gallon drum at the treatment facility.[1]

Spill Management Workflow (SWIMS)

In the event of a spill of **4-Bromophenyl cyclohexyl ketone**, immediate containment is necessary to prevent tracking the irritant powder through the lab.[1]



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Figure 2: SWIMS (Stop, Warn, Isolate, Minimize, Stand by) adaptation for solid irritant spills.

Operational Note: Because this is a solid irritant, avoid dry sweeping, which creates dust aerosols.[1] Wet the spill slightly with a compatible solvent or use a dedicated chemical spill vacuum/pad before collecting.[1]

Regulatory & Compliance Reference

This protocol is grounded in the following regulatory frameworks. Ensure your local SOPs align with these federal standards.

- EPA RCRA Regulations (40 CFR 261.31): While not explicitly P-listed, halogenated organic compounds often trigger "F-listed" protocols if spent solvents are involved, or require specific incineration parameters under "Characteristic" waste guidelines.[1]
- GHS Classification: H315 (Skin Irritation), H319 (Eye Irritation).[1][5]
- Incineration Requirements: Halogenated organics require high-temperature incineration (>1100°C) with acid gas scrubbing (HCl/HBr removal).[1]

References

- Sigma-Aldrich. (2024).[1][6] Safety Data Sheet: **4-Bromophenyl cyclohexyl ketone**.

- US Environmental Protection Agency (EPA). Hazardous Waste Codes & Lists (F-Codes for Halogenated Solvents).
- Cornell University EHS. Chemical Waste Segregation: Halogenated vs. Non-Halogenated.
- PubChem. Compound Summary: 4-(4-Bromophenyl)cyclohexanone. [\[1\]\[7\]](#) [\[1\]\[7\]](#)

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